

Tubulin polymerization-IN-36 initial biological evaluation

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Compound Focus: Tubulin polymerization-IN-36

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Compound Profile & Quantitative Biological Data

The table below summarizes the core chemical and biological activity data for **Tubulin polymerization-IN-36**, as identified in the search results [1].

Property	Description / Value
CAS Number	2011784-91-9 [1]
Molecular Formula	$C_{18}H_{18}N_2O_3$ [1]
Molecular Weight	310.35 g/mol [1]
Primary Target	Tubulin, at the colchicine-binding site [1]
IC ₅₀ for Tubulin Polymerization	2.8 μ M [1]
Antiproliferative Activity	Reduces lymphoma cell proliferation below 50% at 1 μ M over 72 hours [1]
Cytotoxicity (IC ₅₀ in MCF-7)	0.29 μ M [1]

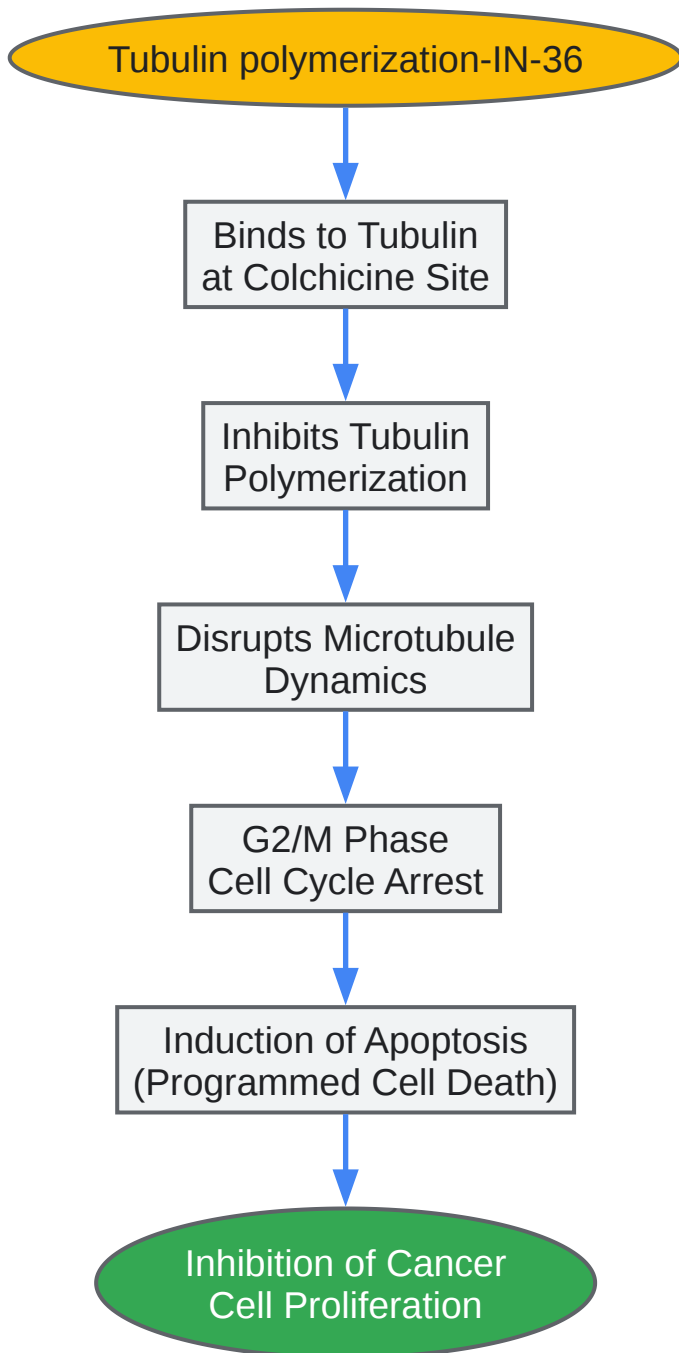
Property	Description / Value
Mechanism	Inhibitor of tubulin polymerization; induces G2/M cell cycle arrest and apoptosis [1]

The following table details its antiproliferative effects across a panel of cell lines [1].

Cell Line	Cell Type	Proliferation at 1 μ M (%)	IC ₅₀ (μ M)
VL51	Lymphoma	38%	0.02 - 0.04
MINO	Lymphoma	0.8%	0.02 - 0.04
HBL1	Lymphoma	7.1%	0.02 - 0.04
SU-DHL-10	Lymphoma	30.5%	0.02 - 0.04

Proposed Mechanism of Action

Based on the biological data, the mechanism of action for **Tubulin polymerization-IN-36** can be visualized as a pathway leading to cancer cell death. The following diagram illustrates this proposed mechanism.



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Proposed mechanism of **Tubulin polymerization-IN-36** from tubulin binding to apoptosis.

Experimental Protocol Overview

While the search results do not contain the detailed, step-by-step methodology for the experiments on **Tubulin polymerization-IN-36**, they do describe common protocols used in the field. The table below outlines a standard **tubulin polymerization assay** based on general laboratory practice [2] [3].

Step	Description	Key Parameters
1. Principle	Measure the increase in turbidity (optical density at 340 nm) as tubulin polymerizes into microtubules. Polymerization increases light scattering [2] [3].	
2. Tubulin Protein	Use highly purified tubulin (>99%), often isolated from mammalian brain tissue [2] [4].	Concentration: e.g., 300 µg per assay [2].
3. Reaction Setup	Prepare a mixture of tubulin in a polymerization buffer (e.g., containing GTP). The test compound is added to this mixture [2] [3].	Volume: 100 µL per assay. Control: Use a known inhibitor/promoter.
4. Data Acquisition	Transfer the mixture to a plate reader and monitor the absorbance at 340 nm kinetically over time at a constant temperature (e.g., 37°C) [2].	Duration: Typically 60-90 minutes.
5. Data Analysis	Plot absorbance vs. time to generate a polymerization curve. The IC ₅₀ value is the compound concentration that inhibits 50% of the maximum polymerization [3].	

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References

1. - Tubulin - polymerization | TargetMol IN 36 [targetmol.com]
2. Tubulin polymerization assay using >99% pure tubulin, OD based - Porcine (BK006P) [cytoskeleton.com]

3. Tubulin Polymerization Assay - an overview | ScienceDirect Topics [sciencedirect.com]
4. Purification of brain tubulin through two cycles of polymerization-depolymerization in a high-molarity buffer - PubMed [pubmed.ncbi.nlm.nih.gov]

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